

An In-depth Technical Guide on the Molecular Weight and Mass of Butylcyclooctane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight and mass of **butylcyclooctane**, a saturated hydrocarbon. The document outlines the theoretical calculations, and presents the data in a structured format for clarity and ease of comparison.

Molecular Identity

Butylcyclooctane is an alkyl-substituted cycloalkane. Its chemical structure consists of a cyclooctane ring bonded to a butyl group.

- Molecular Formula: C12H24
- Structure: The molecule is represented by a butyl group attached to an eight-membered carbon ring.

Molecular Weight and Mass Data

The molecular weight and mass of a compound are fundamental properties. The molecular weight is the mass of one mole of the substance, while the monoisotopic mass is the mass of a molecule with the most abundant isotopes of its constituent elements.



Parameter	Value	Unit	Source
Molecular Weight	168.32	g/mol	PubChem, Cheméo
168.3190	g/mol	NIST WebBook	
168.323	g/mol	LookChem	_
Monoisotopic Mass	168.187800766	Da	PubChem

Theoretical Calculation of Molecular Weight

The molecular weight of **butylcyclooctane** (C₁₂H₂₄) can be calculated from the atomic masses of its constituent elements, carbon and hydrogen. The average atomic mass of carbon is approximately 12.011 amu, and for hydrogen, it is approximately 1.008 amu.

Calculation:

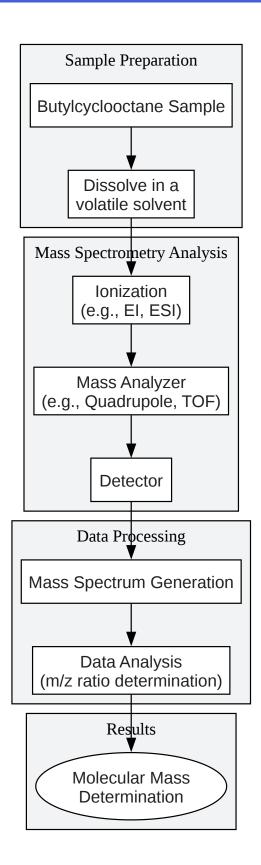
- Mass of Carbon = 12 atoms × 12.011 amu/atom = 144.132 amu
- Mass of Hydrogen = 24 atoms × 1.008 amu/atom = 24.192 amu
- Total Molecular Weight = 144.132 amu + 24.192 amu = 168.324 amu

This calculated value is consistent with the experimentally derived molecular weights.

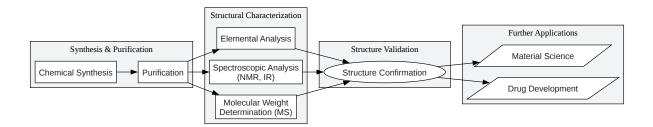
Experimental Determination of Molecular Mass

Mass spectrometry is the primary analytical technique used to determine the molecular mass of a compound. The following workflow outlines a typical procedure for this determination.









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